

Introduction and Mechanism of Action

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Compound of Interest

Compound Name: CPP9

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Caspase-9 is a cysteine-aspartic protease that plays a crucial role as an initiator of the intrinsic pathway of apoptosis.[1] This pathway is triggered by various intracellular stresses, such as DNA damage or growth factor withdrawal, leading to the release of cytochrome c from the mitochondria.[2] In the cytosol, cytochrome c binds to Apoptotic protease activating factor-1 (Apaf-1), which then oligomerizes to form a heptameric structure known as the apoptosome.[3] This complex recruits pro-caspase-9, the inactive zymogen form of the enzyme.[4] Proximity-induced dimerization within the apoptosome activates caspase-9, which then proceeds to cleave and activate downstream effector caspases, primarily caspase-3 and caspase-7.[1][3] These executioner caspases are responsible for the proteolytic cleavage of a broad range of cellular substrates, ultimately leading to the morphological and biochemical hallmarks of apoptotic cell death.[5]

Signaling Pathway Diagram

The following diagram illustrates the activation cascade of the intrinsic apoptotic pathway involving Caspase-9.

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